

A Comparative Analysis of the Hydrophobic Properties of C25 and C30 Alkanes

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pentacosane*

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For researchers, scientists, and professionals in drug development, understanding the hydrophobic characteristics of long-chain alkanes is crucial for applications ranging from drug delivery systems to the formulation of water-resistant coatings. This guide provides a comparative study of the hydrophobic properties of **pentacosane** (C25) and triacontane (C30), two long-chain saturated hydrocarbons. The comparison is supported by experimental data and detailed methodologies for key experiments.

Long-chain alkanes, such as **pentacosane** (C₂₅H₅₂) and triacontane (C₃₀H₆₂), are characterized by their nonpolar nature, which renders them highly hydrophobic, or water-repellent. This property is a direct consequence of their molecular structure, which consists of long chains of carbon atoms saturated with hydrogen atoms. The absence of polar functional groups leads to very weak intermolecular interactions with polar solvents like water. As the carbon chain length increases, the hydrophobic character becomes more pronounced. Both **pentacosane** and triacontane are waxy solids at room temperature, indicative of their significant molecular weight and nonpolar nature.

Quantitative Comparison of Hydrophobic Properties

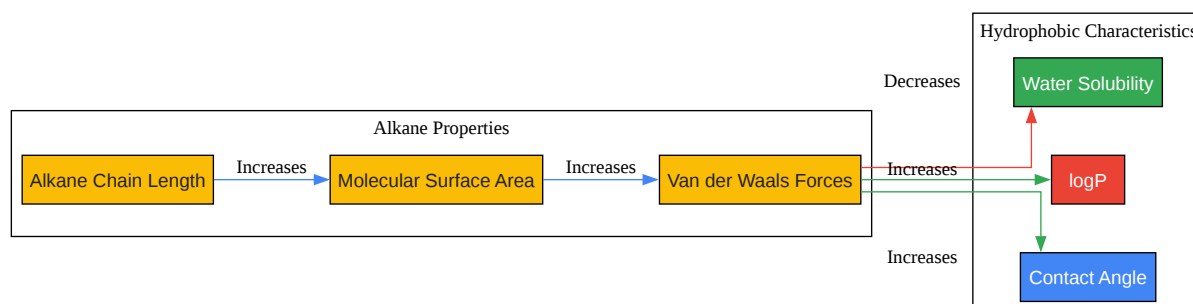
To objectively compare the hydrophobicity of C25 and C30 alkanes, key quantitative parameters were evaluated: water solubility, the octanol-water partition coefficient (logP), and the water contact angle. These metrics provide a clear indication of how these substances behave in the presence of water.

Property	Pentacosane (C25)	Triacontane (C30)
Molecular Formula	C25H52	C30H62
Molar Mass (g/mol)	352.69	422.81
Physical State at 25°C	Solid	Solid
Water Solubility at 25°C	2.046 x 10 ⁻⁸ mg/L (estimated) [1]	Practically insoluble[2][3]
Octanol-Water Partition Coefficient (logP)	~12.5 (estimated)	~15.0 (estimated)
Water Contact Angle	~105° - 110° (estimated for paraffin wax)[4][5]	~105° - 110° (estimated for paraffin wax)[4][5]

The data clearly indicates that triacontane (C30) exhibits a higher degree of hydrophobicity compared to **pentacosane** (C25). This is evidenced by its lower water solubility and higher estimated logP value. While direct experimental contact angle measurements for pure C25 and C30 solids are not readily available in the literature, data for paraffin wax, which is a mixture of long-chain alkanes, provides a reasonable estimate. A contact angle greater than 90° signifies a hydrophobic surface.[6][7] The estimated contact angle of 105°-110° for paraffin wax suggests that both C25 and C30 surfaces would be highly non-wettable.[4][5]

Visualizing the Relationship between Alkane Chain Length and Hydrophobicity

The fundamental relationship between the length of an alkane's carbon chain and its hydrophobic properties can be visualized as a direct correlation. As the chain length increases, the molecule's surface area becomes larger and more nonpolar, leading to a greater repulsion of water molecules.



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Alkane Chain Length and Hydrophobicity Relationship.

Experimental Protocols

The following are detailed methodologies for the key experiments used to determine the hydrophobic properties of long-chain alkanes.

Water Solubility Determination (OECD Guideline 105)

The water solubility of substances like C25 and C30 alkanes, which are expected to have very low solubility, is typically determined using the column elution method as described in OECD Guideline 105.^{[8][9][10]}

Principle: A column is packed with an inert support material coated with the test substance. Water is then passed through the column at a slow, constant rate. The concentration of the substance in the eluate is measured over time until it reaches a plateau, which represents the water solubility.

Apparatus:

- Thermostatted column with a temperature control of $\pm 0.5^{\circ}\text{C}$.

- Inert support material (e.g., glass beads, silica gel).
- Solvent for coating the support material.
- High-performance liquid pump for precise water flow.
- Analytical instrument for concentration measurement (e.g., Gas Chromatography-Mass Spectrometry, GC-MS).

Procedure:

- **Preparation of the Column:** The support material is coated with a known amount of the test substance by dissolving the alkane in a volatile solvent, mixing with the support, and evaporating the solvent. The coated material is then packed into the column.
- **Elution:** Degassed, distilled water is pumped through the column at a low flow rate.
- **Sample Collection and Analysis:** The eluate is collected in fractions, and the concentration of the dissolved alkane is determined using a suitable analytical method.
- **Equilibrium Determination:** The concentration of the alkane in the eluate is plotted against the volume of water passed through the column. The solubility is determined from the plateau of this curve.

Octanol-Water Partition Coefficient (logP) Determination (OECD Guideline 117 - HPLC Method)

For highly hydrophobic substances like C25 and C30 alkanes, the High-Performance Liquid Chromatography (HPLC) method is a common and efficient way to estimate the logP value.^[3]
^[11]^[12]^[13]

Principle: The logP value is determined by correlating the retention time of the test substance on a reverse-phase HPLC column with the known logP values of a series of reference compounds.

Apparatus:

- HPLC system with a pump, injector, and a UV/Vis or other suitable detector.
- Reverse-phase HPLC column (e.g., C18).
- Mobile phase (typically a mixture of methanol or acetonitrile and water).
- Reference compounds with known logP values spanning the expected range of the test substance.

Procedure:

- Calibration: A series of reference compounds with known logP values are injected into the HPLC system, and their retention times are recorded. A calibration curve is generated by plotting the logarithm of the retention factor (k) against the known logP values.
- Sample Analysis: The test substance is dissolved in a suitable solvent and injected into the HPLC system under the same conditions as the reference compounds. The retention time is measured.
- logP Calculation: The retention factor (k) for the test substance is calculated from its retention time. The logP value is then determined from the calibration curve.

Water Contact Angle Measurement (ASTM D7334 - Advancing Contact Angle)

The advancing contact angle of a water droplet on a solid surface of C25 or C30 alkane can be measured using a goniometer, following a method similar to that described in ASTM D7334.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

Principle: A droplet of water is slowly grown on the solid surface, and the angle formed at the three-phase (solid-liquid-air) contact point is measured as the contact line advances.

Apparatus:

- Contact angle goniometer with a light source, a sample stage, and a camera.
- Syringe with a fine needle for dispensing the water droplet.

- High-purity water.

Procedure:

- **Sample Preparation:** A smooth, flat surface of the solid alkane is prepared. This can be achieved by melting the alkane and allowing it to solidify on a clean, flat substrate.
- **Droplet Deposition:** A small droplet of water is carefully dispensed onto the surface of the alkane.
- **Advancing the Contact Line:** The volume of the water droplet is slowly increased using the syringe, causing the contact line to advance across the surface.
- **Image Capture and Analysis:** The profile of the droplet is captured by the camera as the contact line is advancing. The contact angle is then measured from the captured image using software that analyzes the shape of the droplet at the point of contact with the solid surface. Multiple measurements are taken at different locations on the surface to ensure reproducibility.

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References

- 1. tegewa.de [tegewa.de]
- 2. researchgate.net [researchgate.net]
- 3. downloads.regulations.gov [downloads.regulations.gov]
- 4. researchgate.net [researchgate.net]
- 5. Solved 25. The contact angle for water on paraffin wax is | Chegg.com [chegg.com]
- 6. Contact angle - Wikipedia [en.wikipedia.org]
- 7. Estimating advancing and receding contact angles for pure and mixed liquids on smooth solid surfaces using the PCP-SAFT equation of state - Physical Chemistry Chemical Physics (RSC Publishing) [pubs.rsc.org]

- 8. OECD 105 - Water Solubility - Situ Biosciences [situbiosciences.com]
- 9. filab.fr [filab.fr]
- 10. OECD 105 - Water Solubility Test at 20°C - Analytice [analytice.com]
- 11. OECD Test 117: Partition coefficient (n-octanol/water) by HPLC method - Analytice [analytice.com]
- 12. Partition coefficient octanol/water | Pesticide Registration Toolkit | Food and Agriculture Organization of the United Nations [fao.org]
- 13. OECD 107, OECD 117 and OECD 123 - Phytosafe [phytosafe.com]
- 14. store.astm.org [store.astm.org]
- 15. sunzern.com [sunzern.com]
- 16. standards.iteh.ai [standards.iteh.ai]
- 17. ASTM D7334-08 | KRÜSS Scientific [kruss-scientific.com]
- To cite this document: BenchChem. [A Comparative Analysis of the Hydrophobic Properties of C25 and C30 Alkanes]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166384#a-comparative-study-of-the-hydrophobic-properties-of-c25-vs-c30-alkanes]

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